Lithium sulphide, anhydrous

• Molecular Formula: HLi2S+
• Molecular Weight: 47.0 g/mol
• IUPAC Name: dilithium;sulfanide
• InChI: InChI=1S/2Li.H2S/h;;1H2/q2*+1;/p-1
• InChI Key: ZEBXXUVDYRCDCF-UHFFFAOYSA-M

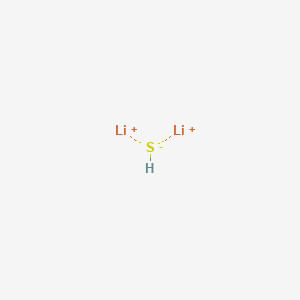

• Canonical SMILES: [Li+].[Li+].[SH-]
• physical_description: Yellow powder with an odor of rotten eggs; [MSDSonline]

Description

Lithium sulphide, anhydrous (Li₂S), is an inorganic compound with the chemical formula Li₂S and a molecular weight of 45.947 g/mol . It crystallizes in an antifluorite structure, where sulfide ions occupy the tetrahedral sites, and lithium ions fill the octahedral voids . Key physical properties include a melting point of 938°C, a boiling point of 1372°C, and a density of 1.66 g/cm³ . Li₂S is highly hygroscopic and reacts vigorously with water to produce hydrogen sulfide (H₂S) gas .

Preparation Methods

Solid-State Redox Synthesis with Hydrazine Hydrate

Process Overview

The solid-state redox method, as detailed in CN112678781B, involves a mechanochemical reaction between a sulfur source (e.g., sulfur powder) and a lithium source (e.g., lithium hydroxide monohydrate) in the presence of hydrazine hydrate (N₂H₄·H₂O) as a reducing agent . The process comprises three stages:

• Grinding and Mixing : Sulfur and lithium precursors are ground together while hydrazine hydrate is added incrementally. This step ensures intimate contact between reactants, initiating a redox reaction that produces lithium sulfide and nitrogen gas.

• Vacuum Defoaming : The slurry is transferred to a vacuum chamber (<0.1 MPa) to remove trapped nitrogen bubbles, preventing pore formation and enhancing product homogeneity .

• Vacuum Freeze-Drying : The defoamed solution is dried at -60°C to -55°C under <100 Pa pressure, yielding Li₂S with ≥95% purity .

Key Parameters and Outcomes

• Molar Ratios : Optimal Li₂O:S:N₂H₄·H₂O ratios of 1:1–2:2–4 ensure complete sulfur reduction while minimizing residual hydrazine .

• Reaction Efficiency : The method achieves >90% Li₂S yield, with XRD analysis confirming crystalline purity (Fig. 1 of CN112678781B) .

• Safety : Unlike high-temperature methods, this approach avoids toxic H₂S emissions and operates at ambient pressure, making it scalable for industrial applications .

Solution-Based Synthesis Using Lithium Naphthalenide

Reaction Mechanism

A novel solution-phase method, reported by ACS Applied Materials & Interfaces, reacts lithium naphthalenide (Li-NAP) with hydrogen sulfide (H₂S) in dimethoxyethane (DME) solvent . The reaction proceeds as:

$$\text{Li-NAP} + \text{H}$$2\text{S} \rightarrow \text{Li}2\text{S} + \text{1,4-dihydronaphthalene}

This spontaneous, exothermic reaction achieves 95.6% lithium utilization at ambient conditions .

Ambient Synthesis and Byproduct Valorization

• Nanocrystal Formation : Li₂S precipitates as 100 nm aggregates (Fig. 1D of ACS source), with XRD confirming phase purity .

• Byproduct Recovery : 1,4-dihydronaphthalene, a liquid fuel precursor, is concurrently generated, adding economic value to the process .

• Electrochemical Performance : Batteries using Li₂S nanocrystals exhibit 1,200 mAh/g initial capacity and 89% retention after 50 cycles, outperforming micron-sized commercial powders .

High-Temperature Solid-State Reaction

Thermal Decomposition Approach

US8377411B2 discloses a pyrolytic method where lithium precursors (e.g., Li₂CO₃, LiOH) react with sulfur or pyrite (FeS₂) at 500–1,500°C under reducing atmospheres :

$$\text{Li}$$2\text{CO}3 + 2\text{S} \xrightarrow{\Delta} \text{Li}2\text{S} + \text{CO}2 + \text{SO}_2

• Reducing Agents : Carbon black or H₂ gas suppresses side reactions, ensuring >85% Li₂S yield .

• Temperature Optimization : At 650°C, the reaction completes in 4 hours, balancing energy efficiency and sulfur retention .

Challenges and Adaptations

• Sulfur Loss : Excessive temperatures (>800°C) volatilize sulfur, necessitating sealed reactors or sulfur-rich feedstocks .

• Industrial Scalability : Rotary tube furnaces enable continuous production, though graphite crucibles require frequent replacement due to corrosion .

Comparative Analysis of Synthesis Methods

Table 1: Comparison of Li₂S Preparation Techniques

Method	Temperature (°C)	Time (h)	Purity (%)	Particle Size	Scalability
Solid-State Redox	Ambient	4–6	95	1–5 μm	High
Solution-Phase	25	0.5	99	100 nm	Moderate
High-Temperature	500–1,500	4–8	85–90	10–50 μm	High

Key Insights :

• Energy Efficiency : Solution-phase synthesis minimizes energy input but requires solvent recovery systems .

• Purity vs. Cost : Solid-state redox strikes a balance between purity (95%) and operational simplicity, whereas high-temperature methods are cost-effective but less pure .

Chemical Reactions Analysis

Gas-solid reactions

• Lithium hydroxide with hydrogen sulfide (H₂S) :
  $2\text{LiOH} + \text{H}_2\text{S} \rightarrow \text{Li}_2\text{S} + 2\text{H}_2\text{O}$
  Optimal conditions:

  • Temperature: 130–445°C

  • LiOH particle size: 0.1–1.5 mm

  • H₂S flow rate: 250–1,250 mL/min .

  Table 1: Li₂S yield vs. H₂S flow rate (LiOH = 19 g)

  H₂S Flow Rate (mL/min)	Reaction Time (min)	Li₂S Content (%)
  250	60	23
  500	30	59
  1,250	12	89

• Lithium hydroxide with sulfur vapor :
  $8\text{LiOH} + 4\text{S} \rightarrow 4\text{Li}_2\text{S} + \text{SO}_2 + 4\text{H}_2\text{O}$
  Requires hydrogen atmosphere to reduce sulfur oxides .

Hydrolysis and Stability in Air

Li₂S is hygroscopic and reacts readily with moisture:
$\text{Li}_2\text{S} + 2\text{H}_2\text{O} \rightarrow 2\text{LiOH} + \text{H}_2\text{S}\uparrow$
This hydrolysis releases toxic H₂S gas, necessitating anhydrous handling .

Electrochemical Reactions in Lithium-Sulfur Batteries

Li₂S serves as a cathode material, undergoing multi-step redox processes during battery cycling :

Discharge Process (Reduction)

• Solid-liquid transition :
  $\text{S}_8 + 2\text{Li}^+ + 2\text{e}^- \rightarrow \text{Li}_2\text{S}_8$

• Liquid-liquid transition :
  $\text{Li}_2\text{S}_8 \rightarrow \text{Li}_2\text{S}_6 \rightarrow \text{Li}_2\text{S}_4$

• Liquid-solid transition :
  $\text{Li}_2\text{S}_4 + 2\text{Li}^+ + 2\text{e}^- \rightarrow 2\text{Li}_2\text{S}_2 \rightarrow 2\text{Li}_2\text{S}$

Charge Process (Oxidation)

Reverse reactions occur, but with parallel oxidation pathways:
$\text{Li}_2\text{S} \rightarrow \text{Li}_2\text{S}_2 \rightarrow \text{Li}_2\text{S}_4 \rightarrow \text{Li}_2\text{S}_8 \rightarrow \text{S}_8$

Key Observations :

• Discharge exhibits two voltage plateaus (2.3 V and 2.1 V) .

• Charge shows a single broad voltage peak (2.4 V) .

Reaction Kinetics and Mechanisms

Operando Raman microscopy studies reveal:

Sulfur Reduction Kinetics

• First-order kinetics with rate constant $k_S = 1.02 \times 10^{-4} \, \text{s}^{-1}$ at 2.30 V .

• Li₂S nucleation follows instantaneous growth models, forming 100–200 nm aggregates .

Polysulfide Evolution

State of Charge (%)	Dominant Species	Raman Peaks (cm⁻¹)
0 (Discharged)	Li₂S	400, 453
50	Li₂S₄, Li₂S₆	405, 475
100 (Charged)	S₈	152, 220

Reactivity with Acids

Li₂S reacts with strong acids to release H₂S gas:

• With hydrochloric acid :
  $\text{Li}_2\text{S} + 2\text{HCl} \rightarrow 2\text{LiCl} + \text{H}_2\text{S}\uparrow$

• With sulfuric acid :
  $\text{Li}_2\text{S} + \text{H}_2\text{SO}_4 \rightarrow \text{Li}_2\text{SO}_4 + \text{H}_2\text{S}\uparrow$

Lithium sulfide’s reactivity is central to its role in advanced battery systems, but its sensitivity to moisture and complex redox behavior necessitate precise control in synthesis and application. Recent advances in operando characterization techniques and nanocrystal synthesis highlight pathways to optimize its performance in energy storage technologies.

Scientific Research Applications

Rechargeable Lithium-Ion Batteries

Electrolyte Material
Anhydrous lithium sulfide is primarily recognized for its application as an electrolyte material in lithium-ion batteries. Its ability to facilitate ionic conductivity makes it suitable for use in solid-state batteries, where it can enhance the overall performance and safety of the battery systems. The incorporation of lithium sulfide into the electrolyte formulation can improve the stability of the electrode-electrolyte interface, which is crucial for battery longevity and efficiency .

Cathode Material
Recent studies have highlighted the potential of lithium sulfide as a cathode material in lithium-sulfur batteries. Its high theoretical capacity (approximately 1166 mAh/g) allows for greater energy density compared to traditional cathode materials. Research indicates that lithium sulfide can undergo reversible transformations during charge-discharge cycles, contributing to improved battery performance .

Nanocrystal Synthesis

Lithium sulfide can be synthesized into nanocrystals, which exhibit unique properties beneficial for various applications. A scalable method has been developed for producing anhydrous lithium sulfide nanocrystals via a room-temperature reaction between hydrogen sulfide and lithium naphthalenide. This method not only simplifies the synthesis process but also allows for the efficient recovery and purification of the product .

Applications of Nanocrystals

• Energy Storage: The nanocrystals can be utilized in advanced battery technologies, offering enhanced electrochemical performance due to their high surface area and reactivity.
• Catalysts: Due to their unique structural properties, these nanocrystals may serve as catalysts in various chemical reactions, potentially improving reaction rates and efficiencies .

Chemical Precursor

Lithium sulfide serves as a precursor in the synthesis of other lithium compounds and materials. For instance, it can be used to produce lithium polysulfides, which are essential intermediates in developing advanced battery systems. The ability to derive multiple compounds from lithium sulfide enhances its utility in materials science .

Environmental Considerations

While lithium sulfide has promising applications, it is essential to consider its environmental impact. The compound is hygroscopic, meaning it readily absorbs moisture from the air, leading to hydrolysis that releases toxic hydrogen sulfide gas. Proper handling and storage conditions are necessary to mitigate these risks; it should be stored in airtight containers away from moisture .

Case Study 1: Lithium-Sulfur Battery Development

A study conducted by researchers at Colorado School of Mines explored the use of anhydrous lithium sulfide in developing high-capacity lithium-sulfur batteries. The findings indicated that incorporating lithium sulfide significantly enhanced battery capacity and cycle stability compared to conventional materials .

Case Study 2: Nanocrystal Synthesis Method

Research published by the National Renewable Energy Laboratory demonstrated a novel method for synthesizing anhydrous lithium sulfide nanocrystals that could be scaled up for industrial applications. The study emphasized the efficiency of this method in producing high-purity nanocrystals suitable for energy storage applications .

Mechanism of Action

The mechanism of action of lithium sulphide in lithium-sulphur batteries involves the electrochemical reduction and oxidation of sulphur species. During discharge, lithium sulphide is oxidized to form lithium polysulphides, which further oxidize to elemental sulphur. During charging, the reverse reactions occur, reducing sulphur back to lithium sulphide . This redox process is facilitated by the high ionic conductivity of lithium sulphide and its ability to form stable solid-electrolyte interphases .

Comparison with Similar Compounds

Lithium Sulfate (Li₂SO₄)

Property	Li₂S	Li₂SO₄
Density (g/cm³)	1.66	2.22 (anhydrous)
Melting Point (°C)	938	860 (anhydrous)
Solubility in Water	Reacts violently	34.8 g/100 mL (25°C)
Ionic Conductivity	High in solid-state	Increases with temperature (optimal at 2 M)
Applications	Li-S batteries	Piezoelectric sensors, non-destructive testing

Key Differences :

• Hygroscopicity: Li₂SO₄ commonly exists as a monohydrate (Li₂SO₄·H₂O), whereas Li₂S is strictly anhydrous to avoid decomposition .
• Safety : Li₂S releases toxic H₂S upon hydrolysis, while Li₂SO₄ is relatively inert .

Lithium Chloride (LiCl)

Property	Li₂S	LiCl
Density (g/cm³)	1.66	2.07
Melting Point (°C)	938	614
Solubility in Water	Reacts	820 g/L (20°C)
Applications	Batteries	Heat transfer fluids, desiccants

Ionic Radii :

• Li⁺: 0.76 Å, Cl⁻: 1.81 Å (vs. S²⁻: 1.84 Å). Smaller Li⁺ in Li₂S results in stronger ionic bonding and higher melting points compared to LiCl .

Lithium Perchlorate Anhydrous (LiClO₄)

Property	Li₂S	LiClO₄
Density (g/cm³)	1.66	2.42
Melting Point (°C)	938	236
Applications	Cathode material	Electrolyte in lithium-ion batteries

Market Trends :

• Li₂S is projected to grow at a CAGR of 67.39% by 2032 due to demand for advanced batteries .
• LiClO₄ is driven by portable electronics but faces competition from safer alternatives .

Sodium Sulphide (Na₂S)

Property	Li₂S	Na₂S
Density (g/cm³)	1.66	1.86
Melting Point (°C)	938	1,176
Ionic Radii	Li⁺: 0.76 Å, S²⁻: 1.84 Å	Na⁺: 1.02 Å, S²⁻: 1.84 Å
Applications	Batteries	Chemical manufacturing, leather processing

Cost and Reactivity :

• Na₂S is cheaper but less energy-dense than Li₂S, limiting its use in batteries .
